

Spectroscopic Characterization of 2-Ethylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylpyridine

CAS No.: 28631-77-8

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Ethylpyridine**, a key heterocyclic compound with applications in pharmaceuticals and materials science. This document details the nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic properties of **2-Ethylpyridine**. Detailed experimental protocols for acquiring these spectra are provided, along with a consolidated presentation of the spectroscopic data. This guide is intended for researchers, scientists, and professionals in drug development and chemical analysis who utilize spectroscopic techniques for molecular characterization.

Introduction

2-Ethylpyridine (C₇H₉N) is an organic compound consisting of a pyridine ring substituted with an ethyl group at the 2-position. Its molecular structure dictates its chemical reactivity and physical properties, making it a valuable building block in the synthesis of various pharmaceutical agents and specialty chemicals. Accurate and thorough characterization of **2-Ethylpyridine** is paramount for its effective use. Spectroscopic methods provide a non-

destructive and highly informative approach to elucidate its molecular structure and electronic properties. This guide presents a detailed analysis of **2-Ethylpyridine** using ^1H NMR, ^{13}C NMR, IR, and UV-Vis spectroscopy.

Spectroscopic Data

The following sections present the key spectroscopic data for **2-Ethylpyridine**, summarized in tabular format for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule.

Proton NMR (^1H NMR) provides information about the number of different types of protons, their chemical environments, and their proximity to other protons. The ^1H NMR spectrum of **2-Ethylpyridine** shows distinct signals for the aromatic protons on the pyridine ring and the aliphatic protons of the ethyl group.

Proton Assignment	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]
H-6 (Pyridine)	~8.5	Doublet	~4.8
H-4 (Pyridine)	~7.6	Triplet of doublets	~7.7, 1.8
H-3 (Pyridine)	~7.2	Doublet	~7.7
H-5 (Pyridine)	~7.1	Triplet	~6.3
-CH ₂ - (Ethyl)	~2.8	Quartet	~7.6
-CH ₃ (Ethyl)	~1.3	Triplet	~7.6

Note: Chemical shifts are typically referenced to tetramethylsilane (TMS) at 0 ppm and can vary slightly depending on the solvent used.

Carbon-13 NMR (^{13}C NMR) provides information about the different carbon environments in a molecule. The proton-decoupled ^{13}C NMR spectrum of **2-Ethylpyridine** displays seven distinct

signals, corresponding to the seven carbon atoms in the molecule.

Carbon Assignment	Chemical Shift (δ) [ppm]
C-2 (Pyridine)	~162
C-6 (Pyridine)	~149
C-4 (Pyridine)	~136
C-3 (Pyridine)	~123
C-5 (Pyridine)	~121
-CH ₂ - (Ethyl)	~29
-CH ₃ (Ethyl)	~14

Note: Chemical shifts are typically referenced to TMS at 0 ppm and can vary slightly depending on the solvent used.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **2-Ethylpyridine** exhibits characteristic absorption bands corresponding to the vibrations of its aromatic ring and alkyl side chain.

Frequency (ν) [cm^{-1}]	Vibrational Mode	Functional Group
~3050	C-H stretch	Aromatic (Pyridine)
~2970, ~2870	C-H stretch	Aliphatic (Ethyl)
~1590, ~1570, ~1475, ~1435	C=C and C=N stretch	Aromatic (Pyridine Ring)
~1450	C-H bend	Aliphatic (Ethyl)
~1150	C-C stretch	
~750	C-H out-of-plane bend	Aromatic (Pyridine)

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The UV-Vis spectrum of **2-Ethylpyridine** in a non-polar solvent like hexane or a polar solvent like ethanol typically shows absorption bands arising from $\pi \rightarrow \pi^*$ transitions of the pyridine ring.

Solvent	λ_{max} [nm]	Molar Absorptivity (ϵ) [L mol ⁻¹ cm ⁻¹]	Transition
Hexane	~262	~2500	$\pi \rightarrow \pi$
Ethanol	~262	~2600	$\pi \rightarrow \pi$

Experimental Protocols

The following are detailed methodologies for the spectroscopic characterization of **2-Ethylpyridine**.

NMR Spectroscopy (¹H and ¹³C)

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra of **2-Ethylpyridine**.

Materials:

- **2-Ethylpyridine** (liquid)
- Deuterated chloroform (CDCl₃) or other suitable deuterated solvent
- NMR tubes (5 mm diameter)
- Pasteur pipette
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation:
 - Place approximately 5-10 mg of **2-Ethylpyridine** into a clean, dry vial.

- Add approximately 0.6-0.7 mL of the deuterated solvent (e.g., CDCl_3).
- Gently swirl the vial to ensure the sample is completely dissolved.
- Using a Pasteur pipette with a cotton or glass wool plug, filter the solution directly into a clean NMR tube to remove any particulate matter.
- Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner turbine and adjust the depth using a gauge.
 - Place the sample into the NMR magnet.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
 - For ^1H NMR:
 - Acquire the spectrum using a standard pulse program.
 - Typically, 8 to 16 scans are sufficient.
 - For ^{13}C NMR:
 - Acquire the proton-decoupled spectrum.
 - A larger number of scans (e.g., 128 or more) will be required due to the lower natural abundance of ^{13}C .
 - Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phase correction, and baseline correction.
 - Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

Objective: To obtain the FT-IR spectrum of liquid **2-Ethylpyridine**.

Method 1: Neat Liquid on Salt Plates

Materials:

- **2-Ethylpyridine** (liquid)
- IR-transparent salt plates (e.g., NaCl or KBr)
- FT-IR spectrometer

Procedure:

- Sample Preparation:
 - Ensure the salt plates are clean and dry.
 - Place one to two drops of neat **2-Ethylpyridine** onto the surface of one salt plate.
 - Carefully place the second salt plate on top, spreading the liquid into a thin film.
- Data Acquisition:
 - Place the assembled salt plates into the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty beam path.
 - Acquire the sample spectrum over the desired range (typically 4000-400 cm^{-1}).
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Method 2: Attenuated Total Reflectance (ATR)

Materials:

- **2-Ethylpyridine** (liquid)
- FT-IR spectrometer with an ATR accessory (e.g., with a diamond or germanium crystal)

Procedure:

- Sample Preparation:
 - Ensure the ATR crystal is clean.
 - Acquire a background spectrum of the clean, empty ATR crystal.
 - Place a single drop of **2-Ethylpyridine** directly onto the ATR crystal.
- Data Acquisition:
 - Acquire the sample spectrum. The instrument software will generate the final spectrum.
 - After the measurement, clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue.

UV-Vis Spectroscopy

Objective: To obtain the UV-Vis absorption spectrum of **2-Ethylpyridine**.

Materials:

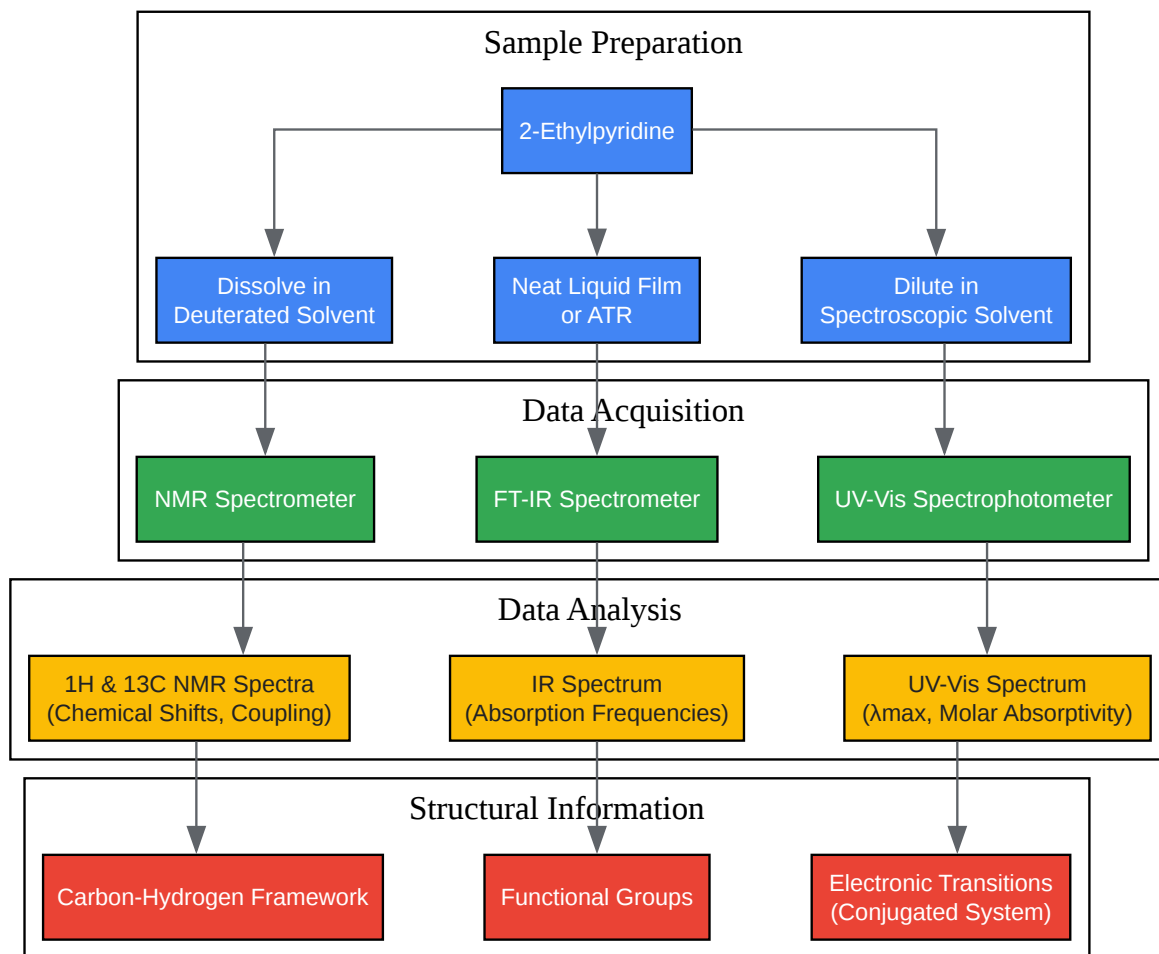
- **2-Ethylpyridine** (liquid)
- Spectroscopic grade solvent (e.g., hexane or ethanol)
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **2-Ethylpyridine** of a known concentration in the chosen solvent.
 - Perform serial dilutions to obtain a sample with an absorbance in the optimal range (typically 0.1 - 1.0 AU). A concentration in the range of 10^{-4} to 10^{-5} M is often suitable.
- Instrument Setup and Data Acquisition:
 - Turn on the spectrophotometer and allow the lamps to warm up and stabilize.
 - Fill a quartz cuvette with the pure solvent to be used as a blank.
 - Place the blank cuvette in the spectrophotometer and record a baseline spectrum.
 - Rinse a second cuvette with the sample solution and then fill it with the sample.
 - Place the sample cuvette in the spectrophotometer and acquire the absorption spectrum over the desired wavelength range (e.g., 200-400 nm).
 - Identify the wavelength of maximum absorbance (λ_{max}) and record the absorbance value at this wavelength.
 - Calculate the molar absorptivity (ϵ) using the Beer-Lambert law: $A = \epsilon cl$, where A is the absorbance, c is the molar concentration, and l is the path length (typically 1 cm).

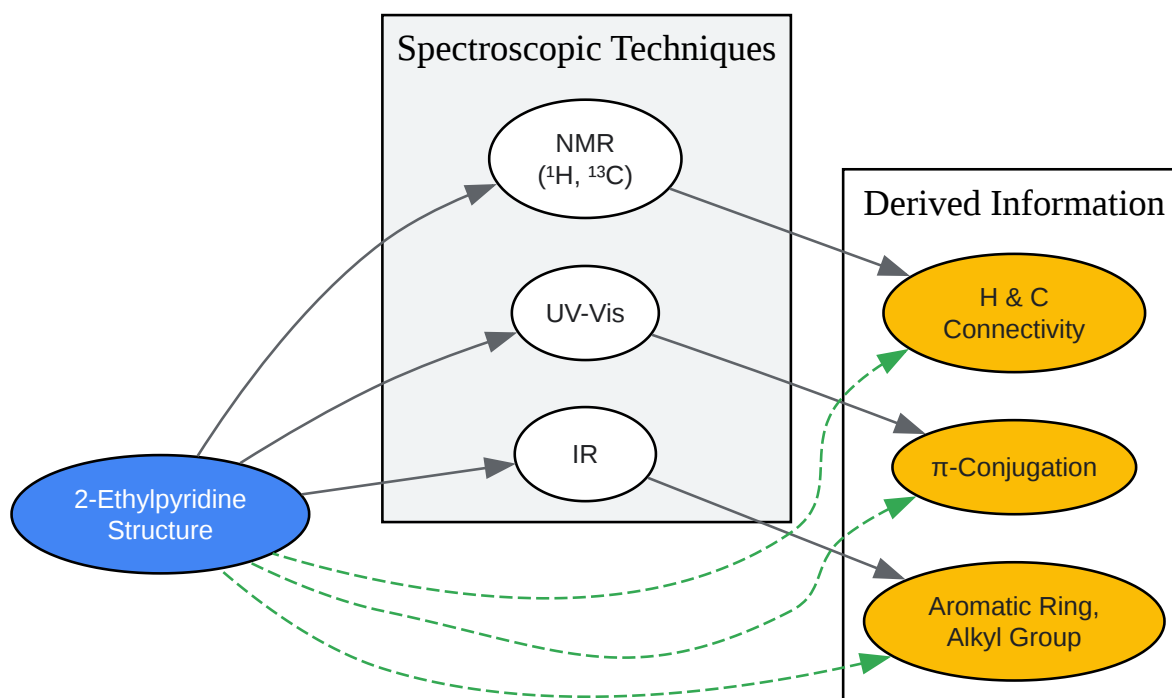
Visualization of Spectroscopic Workflow and Data Relationships

The following diagrams, generated using Graphviz, illustrate the logical flow of the spectroscopic characterization process and the relationship between the different spectroscopic techniques and the structural information they provide.



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Caption: Experimental workflow for the spectroscopic characterization of **2-Ethylpyridine**.



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Caption: Relationship between spectroscopic data and the molecular structure of **2-Ethylpyridine**.

Conclusion

This technical guide has provided a detailed spectroscopic characterization of **2-Ethylpyridine**, encompassing ¹H NMR, ¹³C NMR, IR, and UV-Vis data. The tabulated data and comprehensive experimental protocols serve as a valuable resource for scientists and researchers. The application of these spectroscopic techniques provides a robust framework for the structural elucidation and quality control of **2-Ethylpyridine** in various scientific and industrial settings. The provided workflows and relationship diagrams further clarify the logical application of these analytical methods in molecular characterization.

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